

"4-Hydroxycyclohexanecarboxylic acid" molecular weight and formula

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Compound of Interest

Compound Name: 4-Hydroxycyclohexanecarboxylic acid

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In-Depth Technical Guide: 4-Hydroxycyclohexanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **4-Hydroxycyclohexanecarboxylic acid**, a hydroxy monocarboxylic acid. It is a compound of interest in various research and development applications due to its structure, which incorporates both a hydroxyl and a carboxylic acid functional group on a cyclohexane ring.

Physicochemical Properties

The fundamental molecular characteristics of **4-Hydroxycyclohexanecarboxylic acid** are summarized below. These properties are essential for experimental design, analytical method development, and chemical synthesis.

Property	Value	Source
Molecular Formula	C7H12O3	[1] [2] [3]
Molecular Weight	144.17 g/mol	[2] [3]
Monoisotopic Mass	144.078644241 Da	
Appearance	White to almost white powder or crystal	

Experimental Protocols

Detailed experimental protocols are crucial for the replication and validation of scientific findings. The synthesis of **4-Hydroxycyclohexanecarboxylic acid** can be achieved through various methods. Below is a representative protocol for its synthesis.

Synthesis of cis-4-Hydroxycyclohexanecarboxylic acid

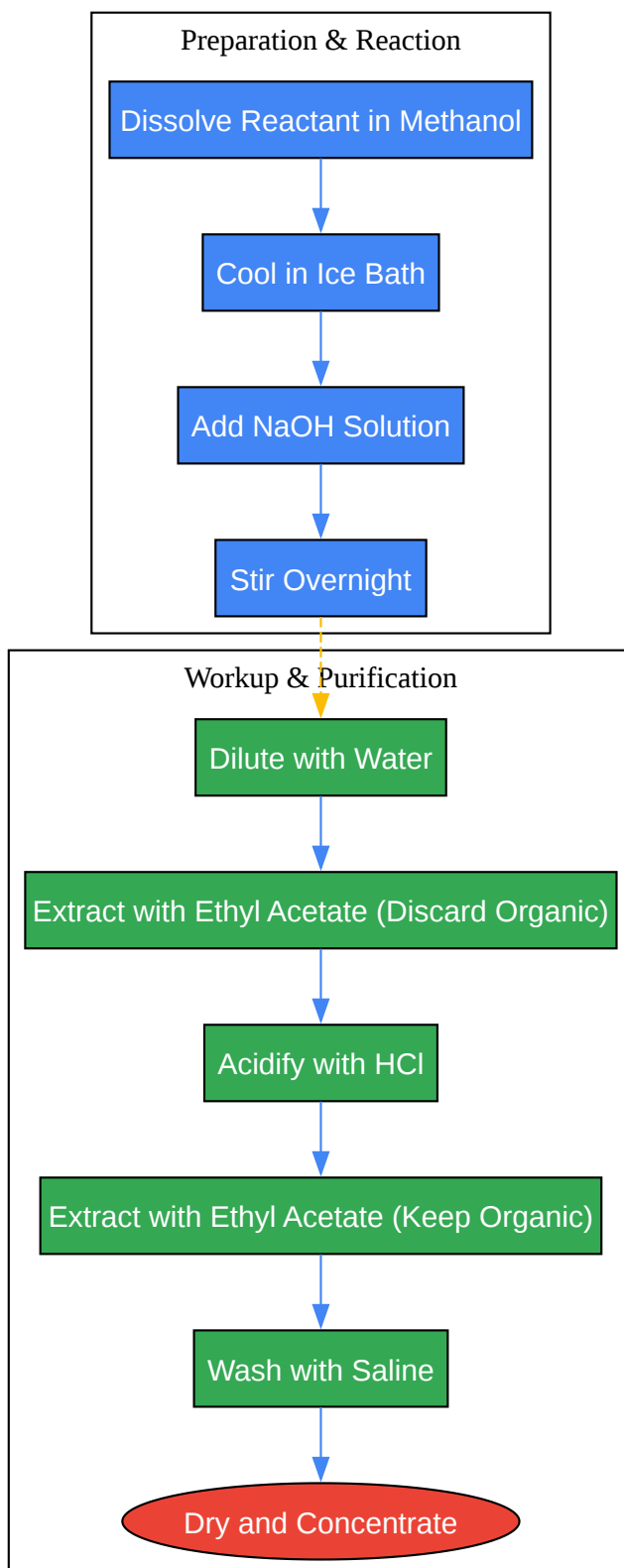
This protocol outlines the synthesis starting from methyl cis-4-hydroxycyclohexanecarboxylate.

- **Dissolution:** Dissolve 20 g of methyl cis-4-hydroxycyclohexanecarboxylate in 80 mL of methanol.
- **Cooling:** Cool the solution in an ice water bath.
- **Hydrolysis:** Slowly add 40 mL of a 5 mol/L sodium hydroxide solution.
- **Reaction:** Stir the reaction mixture at room temperature overnight.
- **Dilution:** After the reaction is complete, add 150 mL of water to dilute the mixture.
- **Extraction (Organic Phase Removal):** Extract the mixture twice with ethyl acetate and discard the organic phase.
- **Acidification:** Adjust the aqueous phase to a pH of 3 using 1 mol/L HCl.
- **Extraction (Product):** Extract the acidified aqueous phase twice with 50 mL of ethyl acetate and combine the organic phases.

- **Washing:** Wash the combined organic phase twice with a saturated saline solution.
- **Drying and Concentration:** Dry and decolorize the organic phase. After filtration, concentrate the solution under reduced pressure to recover the ethyl acetate, yielding the final white solid product.

Logical Relationships and Workflows

Visualizing workflows and relationships is key to understanding complex processes. The following diagram illustrates the logical flow of the synthesis protocol described above.



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Synthesis Workflow for **4-Hydroxycyclohexanecarboxylic Acid**

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References

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